

Independent Validation of Published Veratramine Findings: A Comparative Guide

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Compound of Interest

Compound Name: *N-Ethyl-desoxy-veratramine*

Cat. No.: B15295983

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Disclaimer: Information regarding the specific compound **N-Ethyl-desoxy-veratramine** is not readily available in published scientific literature. This guide provides a comprehensive overview and independent validation of the published findings for the closely related steroidal alkaloid, veratramine. The data presented here is intended to serve as a valuable reference for researchers, scientists, and drug development professionals investigating the therapeutic potential of veratramine and similar compounds. The findings related to veratramine may not be directly extrapolated to **N-Ethyl-desoxy-veratramine**.

This guide summarizes the anti-cancer effects of veratramine, focusing on its impact on various cancer cell lines and its mechanism of action through the inhibition of key signaling pathways. Experimental data from multiple studies are presented for comparative analysis.

Quantitative Data Summary

The following tables summarize the dose-dependent effects of veratramine on cell viability, apoptosis, and cell cycle progression in different human cancer cell lines.

Table 1: Veratramine IC50 Values in Human Cancer Cell Lines

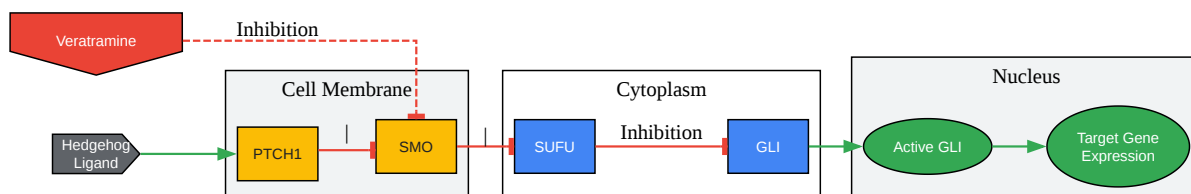
Cell Line	Cancer Type	IC50 (μM)	Reference
A549	Non-Small Cell Lung Cancer	51.99	[1]
NCI-H358	Non-Small Cell Lung Cancer	259.6	[1]
H1299	Non-Small Cell Lung Cancer	Not Specified	[1][2]
A172	Glioblastoma	Dose-dependent reduction in viability	[3]
HS-683	Glioblastoma	Dose-dependent reduction in viability	[3]
T98G	Glioblastoma	Dose-dependent reduction in viability	[3]
U-373-MG	Glioblastoma	Dose-dependent reduction in viability	[3]
143B	Osteosarcoma	Dose-dependent reduction in proliferation	[4]
HOS	Osteosarcoma	Dose-dependent reduction in proliferation	[4]
HepG2	Liver Cancer	Dose-dependent reduction in proliferation	[5]
PC3	Prostate Cancer	Dose-dependent reduction in proliferation	[6]
DU145	Prostate Cancer	Dose-dependent reduction in proliferation	[6]

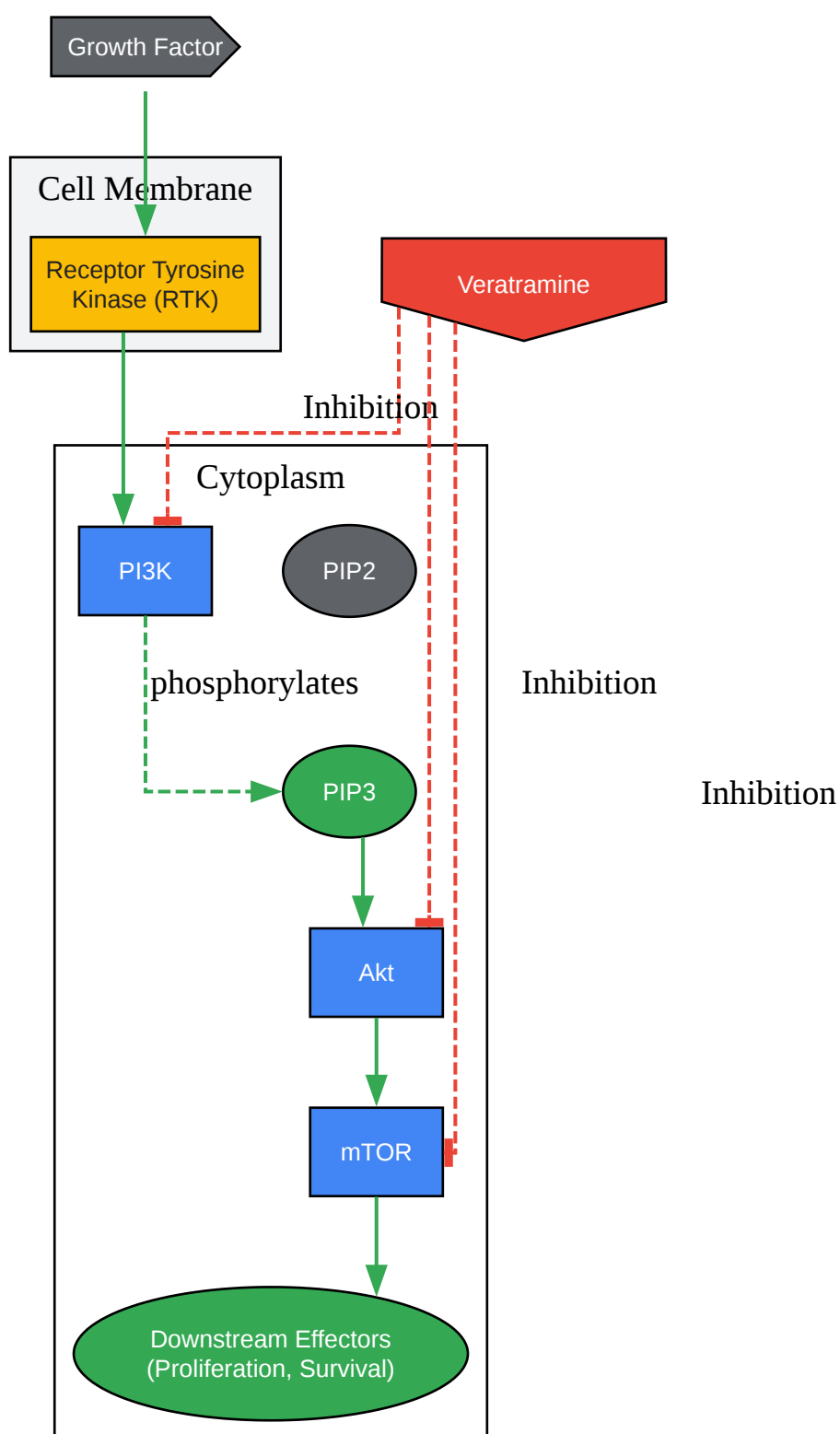
Table 2: Effects of Veratramine on Apoptosis and Cell Cycle

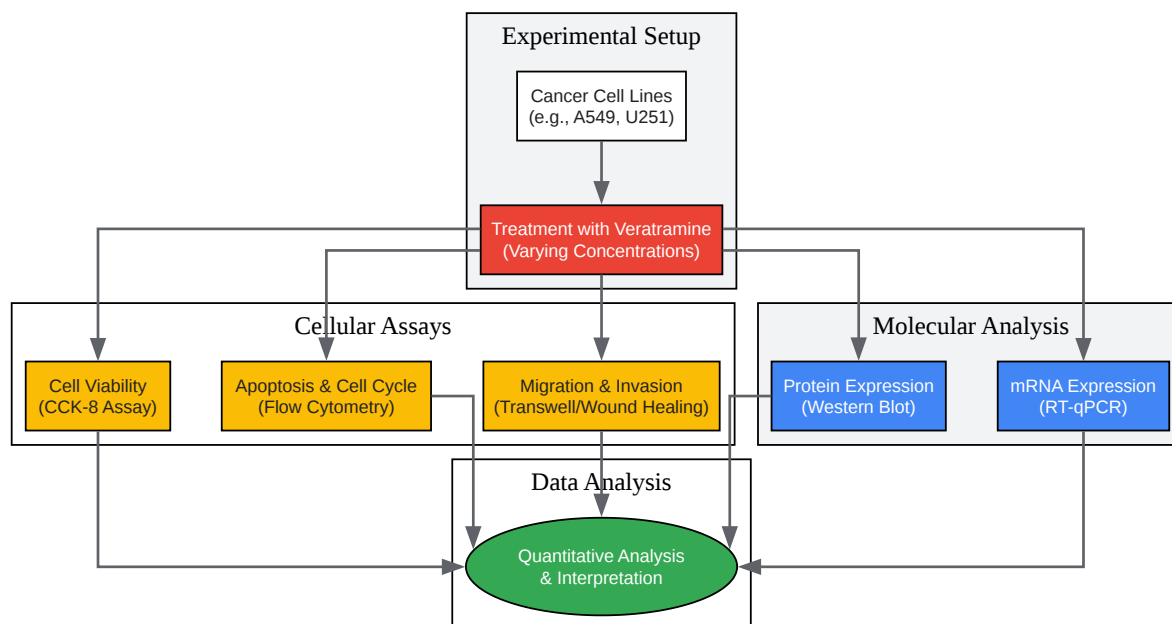
Cell Line	Cancer Type	Effect on Apoptosis	Effect on Cell Cycle	Reference
A549	Non-Small Cell Lung Cancer	Increased	G0/G1 phase arrest	[1]
NCI-H358	Non-Small Cell Lung Cancer	Increased	G2/M phase delay	[1]
NCI-H1299	Non-Small Cell Lung Cancer	Increased	G2/M phase delay	[1]
Glioblastoma Cell Lines	Glioblastoma	Markedly induced	G0/G1 phase arrest	[3]
Osteosarcoma Cell Lines	Osteosarcoma	Induced	G0/G1 phase arrest	[4]
Prostate Cancer Cell Lines	Prostate Cancer	Not specified	G0/G1 phase arrest	[6]

Signaling Pathways and Experimental Workflows

Veratramine has been shown to exert its anti-tumor effects primarily through the modulation of the Hedgehog (Hh) and PI3K/Akt/mTOR signaling pathways.







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